

Vanadium Pentafluoride's Lewis Acid Character: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Vanadium pentafluoride*

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Introduction

Vanadium pentafluoride (VF5), a highly reactive and volatile compound, exhibits notable Lewis acidic properties, primarily characterized by its strong fluoride ion affinity. This technical guide provides a comprehensive overview of the Lewis acid behavior of VF5, detailing its adduct formation with various Lewis bases, the structural and spectroscopic characteristics of these adducts, and its potential applications in catalysis. This document synthesizes available data to offer a valuable resource for professionals in research and development.

Core Concepts: Lewis Acidity of Vanadium Pentafluoride

In the gas phase, **vanadium pentafluoride** exists as a monomer with a trigonal bipyramidal geometry.^[1] However, in the solid state, it forms a polymeric structure with fluoride-bridged octahedral vanadium centers, indicating a degree of self-association driven by Lewis acid-base interactions.^[1] The primary manifestation of VF5's Lewis acidity is its capacity to accept electron pairs from Lewis bases, most notably fluoride ions, to form stable adducts.^[2]

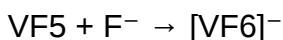
While VF5 is recognized as a Lewis acid, it is also a powerful oxidizing and fluorinating agent.^[2] Its Lewis acidity is considered weaker in comparison to its potent fluorinating and oxidizing

capabilities.^[2] Nevertheless, its ability to form stable hexafluorovanadate salts underscores its significance as a Lewis acid.

Adduct Formation with Lewis Bases

The most well-documented Lewis acid-base reaction of **vanadium pentafluoride** is its reaction with fluoride ion donors to form the hexafluorovanadate(V) anion, $[\text{VF}_6]^-$.^[2] This reaction exemplifies the strong electrophilic character of the vanadium(V) center in VF5.

Reaction with Fluoride Ions: **Vanadium pentafluoride** readily reacts with alkali metal fluorides, such as potassium fluoride (KF), to form the corresponding hexafluorovanadate salts.^[2]



Adducts with Other Lewis Bases

While the formation of $[\text{VF}_6]^-$ is the most prominent example of VF5's Lewis acidity, it can also form adducts with other Lewis bases. For instance, the reaction of vanadium tetrafluoride (VF4) with nitryl fluoride (NO2F) in the presence of iodine pentafluoride (IF5) as a catalyst leads to the formation of the nitryl salt of hexafluorovanadate(V), NO2VF6. This reaction proceeds through the oxidation of VF4 to VF5, which then acts as a Lewis acid.

Quantitative Data on Vanadium Pentafluoride and its Adducts

A comprehensive understanding of the Lewis acid behavior of VF5 requires quantitative data on its structure and the properties of its adducts. The following tables summarize key available data.

Property	Value	Reference
Molecular Formula	VF5	[2]
Molar Mass	145.93 g/mol	[2]
Appearance	Colorless volatile liquid	[2]
Melting Point	19.5 °C	[2]
Boiling Point	48.3 °C	[2]
Standard Enthalpy of Formation (gas)	-1429.4 ± 0.8 kJ/mol	[1]

Table 1: Physical and Thermodynamic Properties of **Vanadium Pentafluoride**

Parameter	Value	Method	Reference
Geometry (Gas Phase)	Trigonal Bipyramidal (D3h)	Electron Diffraction	[1]
Structure (Solid State)	Polymeric with fluoride bridges	-	[1]

Table 2: Structural Data for **Vanadium Pentafluoride**

Note: Detailed quantitative data such as bond lengths, vibrational frequencies, and NMR chemical shifts for a wide range of VF5-Lewis base adducts are not extensively reported in the readily available literature.

Experimental Protocols

Detailed experimental procedures are crucial for the safe and effective handling and study of **vanadium pentafluoride** and its adducts.

Synthesis of Vanadium Pentafluoride

Vanadium pentafluoride can be prepared through the direct fluorination of vanadium metal.[2]

Reaction: $2 \text{ V} + 5 \text{ F}_2 \rightarrow 2 \text{ VF}_5$

Procedure: This reaction is typically carried out by passing a stream of fluorine gas over vanadium metal powder at elevated temperatures. The volatile VF5 product is then collected by condensation in a cold trap. Extreme caution must be exercised due to the high reactivity and toxicity of both fluorine gas and **vanadium pentafluoride**.

Another method involves the disproportionation of vanadium tetrafluoride at 650 °C.[\[2\]](#)

Reaction: $2 \text{ VF}_4 \rightarrow \text{ VF}_3 + \text{ VF}_5$

Synthesis of Hexafluorovanadate(V) Salts

The synthesis of alkali metal hexafluorovanadate(V) salts can be achieved by reacting VF5 with the corresponding alkali metal fluoride in a suitable solvent.

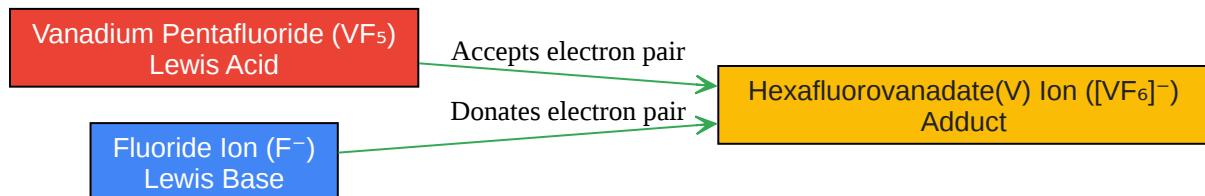
Example: Synthesis of Potassium Hexafluorovanadate(V) (KVF6)

Reaction: $\text{ VF}_5 + \text{ KF} \rightarrow \text{ KVF}_6$

Procedure: A solution of potassium fluoride in a suitable anhydrous solvent, such as anhydrous hydrogen fluoride (aHF), is prepared. **Vanadium pentafluoride** is then carefully added to this solution. The resulting potassium hexafluorovanadate(V) can be isolated by evaporation of the solvent. All manipulations must be performed under an inert and dry atmosphere due to the hygroscopic nature of the reactants and products.

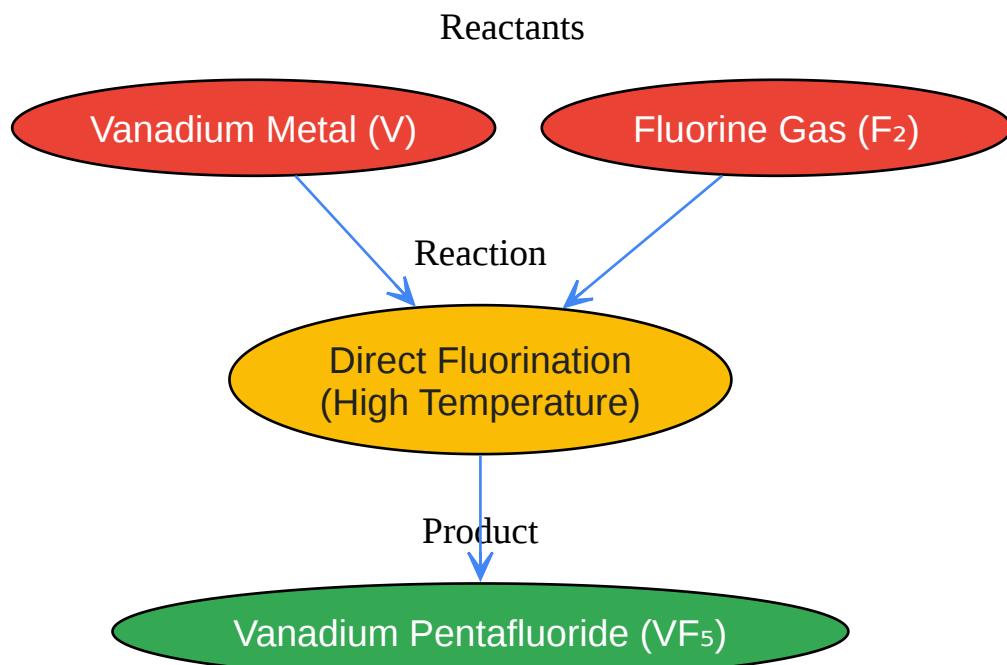
Visualizing Lewis Acid Behavior and Experimental Workflows

To better illustrate the concepts and procedures discussed, the following diagrams have been generated using the DOT language.



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Figure 1: Lewis acid-base reaction of VF_5 with a fluoride ion.



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- To cite this document: BenchChem. [Vanadium Pentafluoride's Lewis Acid Character: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594393#vanadium-pentafluoride-lewis-acid-behavior>]

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